

Introduction: The Strategic Importance of 2-Fluoronicotinic Acid

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Compound of Interest

Compound Name: *2-Fluoronicotinic acid*

Cat. No.: *B058218*

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2-Fluoronicotinic acid (CAS: 393-55-5), also known as 2-Fluoro-3-pyridinecarboxylic acid, is a fluorinated heterocyclic building block of significant interest to the scientific research community, particularly those in pharmaceutical and agrochemical development.[1][2][3] Its value lies in the strategic placement of a fluorine atom on the pyridine ring. Fluorine, being the most electronegative element, imparts unique properties to organic molecules. Its introduction can profoundly influence a molecule's metabolic stability, bioavailability, lipophilicity, and binding affinity to biological targets—a concept central to modern drug design.[1][4][5]

This guide serves as a technical resource for researchers, chemists, and procurement specialists, offering a comprehensive overview of the commercial landscape for **2-Fluoronicotinic acid**. It details sourcing strategies, quality validation protocols, key applications, and safe handling procedures to empower scientists in their research and development endeavors.

Core Chemical Properties:

- Molecular Formula: C₆H₄FNO₂[3]
- Molecular Weight: 141.10 g/mol [3]
- Appearance: Typically a white to off-white or yellow crystalline solid.[6][7]

Caption: Chemical structure and key properties of **2-Fluoronicotinic acid**.

Part 1: Supplier Landscape and Procurement Strategy

Sourcing **2-Fluoronicotinic acid** requires navigating a diverse supplier landscape. This includes large, well-established global chemical corporations, specialized niche suppliers focusing on fluorine chemistry, and online marketplaces that aggregate offerings from numerous, often smaller, manufacturers. For research and development purposes, reliability, documentation, and purity are paramount.

Types of Suppliers:

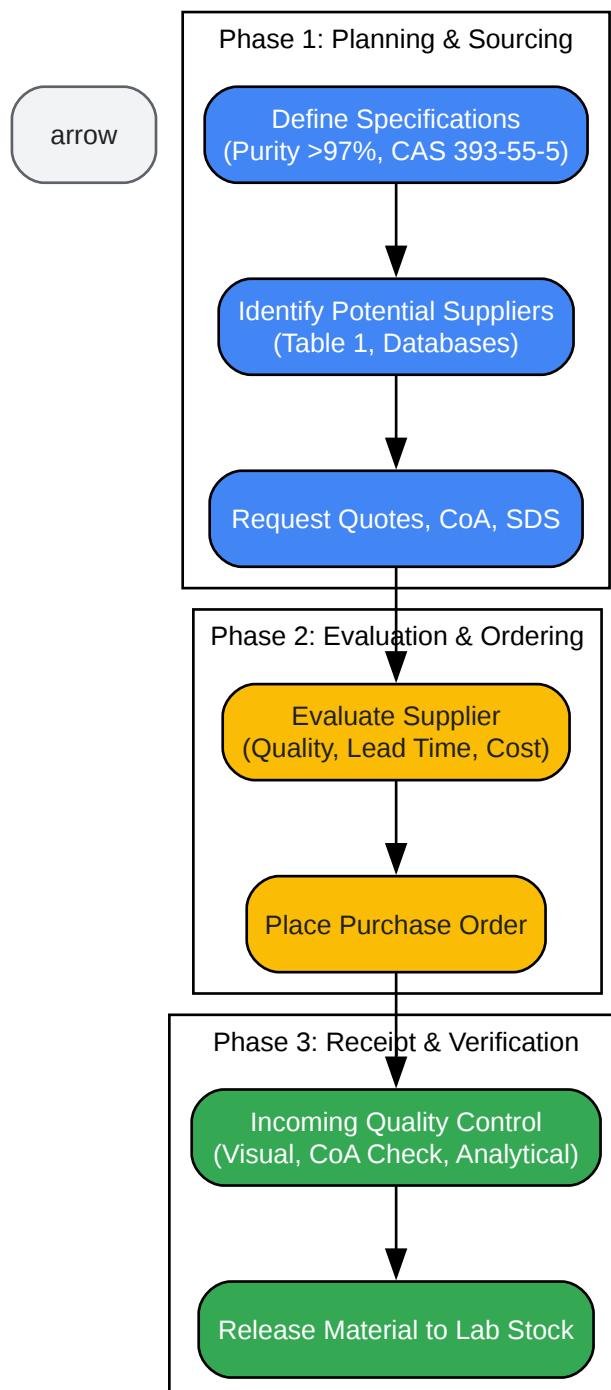
- Global Manufacturers/Distributors: Companies like MilliporeSigma (Merck), Thermo Fisher Scientific, and VWR often provide high-purity grades suitable for research, backed by extensive quality control and readily available documentation. While they may not be the primary manufacturer, their distribution network ensures availability and reliability.
- Specialized Chemical Companies: Firms such as Chem-Impex and Oakwood Chemical focus on providing unique building blocks for the pharmaceutical industry.^{[1][8]} They often offer deep expertise in fluorinated compounds.
- Marketplace Aggregators: Platforms like LookChem and ChemicalRegister.com list numerous suppliers, primarily from Asia.^{[2][9]} These platforms are excellent for sourcing bulk quantities and identifying primary manufacturers but may require more rigorous due diligence from the buyer regarding quality and documentation.

Table 1: Representative Commercial Suppliers of **2-Fluoronicotinic Acid** (CAS 393-55-5) and Related Compounds

| Supplier | Typical Purity | Scale | Notes |
|--------------------------------|----------------|-----------------|--|
| Chem-Impex | ≥ 97% | Research | Specializes in intermediates for pharmaceutical and agrochemical research. [1] |
| BLD Pharm | ≥ 97% | Research & Bulk | A leading supplier of research chemicals to pharmaceutical companies. [10] |
| Jinan Finer Chemical Co., Ltd. | Custom | Research & Bulk | A professional manufacturer and R&D provider of chemical intermediates. [2] |
| Amadis Chemical Co., Ltd. | Custom | Research | An innovative manufacturer with a focus on professional data management and testing. [2] |
| Shanghai Minstar Chemical Co. | Custom | Research & Bulk | Offers large stock of 2-Fluoronicotinic acid. [2] |
| Sigma-Aldrich (Merck) | ≥ 97% | Research | A leading global supplier for the life science industry (for isomers). [11] |

| Thermo Scientific | ≥ 97% | Research | A major supplier of laboratory chemicals (for isomers).
[\[12\]](#) |

Note: The market is dynamic. Researchers should always verify current availability and request quotes directly.



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Caption: A typical procurement workflow for acquiring research-grade chemicals.

Part 2: Technical Specifications & Quality Verification

When sourcing **2-Fluoronicotinic acid**, specifying the correct CAS number (393-55-5) is critical to avoid confusion with its isomers, such as 3-fluoroisonicotinic acid (CAS 393-53-3) or 6-fluoronicotinic acid (CAS 403-45-2), which possess different chemical properties and reactivity.[\[13\]](#)[\[14\]](#) The primary document for assessing quality is the Certificate of Analysis (CoA).

Decoding the Certificate of Analysis (CoA)

A CoA is a supplier's guarantee that the product meets a defined set of specifications. Researchers must scrutinize this document before purchase and upon receipt.[\[7\]](#)[\[15\]](#)

Table 2: Typical Quality Specifications for Research-Grade **2-Fluoronicotinic Acid**

| Parameter | Typical Specification | Method | Purpose |
|----------------|---------------------------------|--------------------------|---|
| Appearance | White to off-white solid/powder | Visual | Confirms physical state and absence of gross contamination. |
| Identity | Conforms to structure | ¹ H NMR, IR | Confirms the molecular structure is correct. |
| Assay (Purity) | ≥ 97.0% | HPLC, ¹ H NMR | Quantifies the amount of 2-Fluoronicotinic acid relative to impurities. |
| Water Content | ≤ 0.5% | Karl Fischer (KF) | Important for reactions sensitive to moisture. |

| Residue on Ignition| ≤ 0.1% | USP/EP Method | Measures the amount of inorganic impurities. |

Protocol: Incoming Quality Control (QC) Verification

Trustworthiness in chemical sourcing is built on a "trust, but verify" principle. Implementing a routine incoming QC check is a self-validating system that protects research integrity.

- Documentation Review:
 - Confirm the supplier's CoA matches the batch number on the container.
 - Verify that all specifications listed in Table 2 meet your pre-defined requirements.
- Visual Inspection:
 - Check that the physical appearance (color, form) matches the CoA description.
 - Ensure the container seal is intact and there is no evidence of contamination.
- Analytical Confirmation (Recommended):
 - Melting Point: Measure the melting point of a small sample. Compare it to the literature value (if available) or the supplier's specification. A broad melting range or significant deviation can indicate impurities.
 - ^1H NMR Spectroscopy: For definitive identification, acquire a proton NMR spectrum in a suitable deuterated solvent (e.g., DMSO-d₆). The chemical shifts, splitting patterns, and integration should be consistent with the structure of **2-Fluoronicotinic acid**.

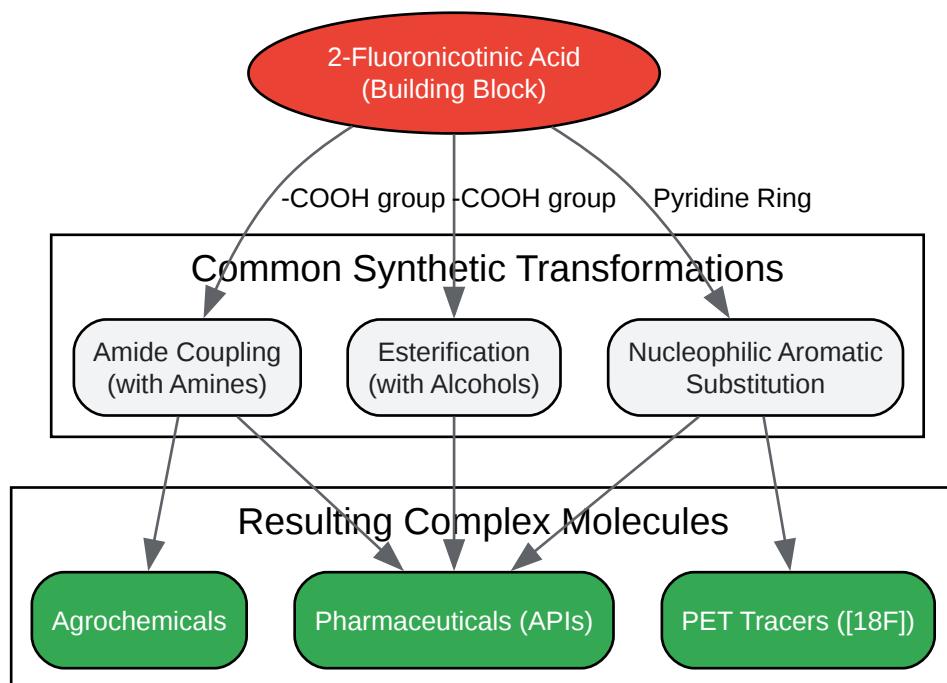
Part 3: Applications in Drug Discovery and Development

2-Fluoronicotinic acid is primarily used as an intermediate or building block in the synthesis of more complex molecules.^[16] The fluorine atom and the carboxylic acid group provide two key points for chemical modification.

- Pharmaceutical Development: The compound is a precursor for synthesizing active pharmaceutical ingredients (APIs), including anti-inflammatory agents, anti-cancer drugs, and treatments for neurological disorders.^[1] The fluorine atom can block sites of

metabolism, increasing the drug's half-life, or modulate the pKa of the pyridine nitrogen, affecting receptor binding.

- Agrochemical Synthesis: In agriculture, it serves as an intermediate for novel herbicides and pesticides, where the fluorinated pyridine motif can enhance efficacy and selectivity.[1][16]
- PET Imaging: Fluoronicotinic acid scaffolds are valuable for synthesizing tracers for Positron Emission Tomography (PET).[16] The stable ^{19}F can be substituted with the positron-emitting ^{18}F isotope, allowing for the creation of imaging agents to visualize metabolic processes and disease states *in vivo*.[17]



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Caption: Synthetic utility of **2-Fluoronicotinic acid** as a versatile building block.

Part 4: Safe Handling, Storage, and Hazard Management

As with any laboratory chemical, proper handling of **2-Fluoronicotinic acid** is essential for personnel safety. Information is derived from Safety Data Sheets (SDS) for the compound and its close structural analogs.[18][19]

Table 3: GHS Hazard Information for Fluoronicotinic Acids | Hazard Class | GHS Pictogram | Hazard Statement | Precautionary Statements (Examples) | | --- | --- | --- | --- | | Skin Irritation (Category 2) |

 alt text

| H315: Causes skin irritation. | P264: Wash skin thoroughly after handling. P280: Wear protective gloves. | | Eye Irritation (Category 2) |

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| H319: Causes serious eye irritation. | P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | | Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation |

 alt text

| H335: May cause respiratory irritation. | P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. |

Protocol: Safe Handling and Storage

- Engineering Controls:
 - Always handle **2-Fluoronicotinic acid** powder inside a certified chemical fume hood to prevent inhalation of dust.
 - Ensure an eyewash station and safety shower are readily accessible.[\[18\]](#)
- Personal Protective Equipment (PPE):
 - Wear a lab coat, nitrile gloves, and chemical safety goggles that meet appropriate standards (e.g., ANSI Z87.1 or EN166).
- Handling Procedures:
 - Avoid creating dust when weighing or transferring the material.
 - Wash hands thoroughly after handling, even if gloves were worn.

- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
[\[18\]](#)
- Storage:
 - Store in a cool, dry, and dark place in a tightly sealed container.[\[20\]](#)
 - The storage area should be well-ventilated. A dedicated cabinet for corrosive and irritant solids is recommended.

Conclusion

2-Fluoronicotinic acid is a readily available and highly valuable building block for scientific innovation. Its successful application, however, begins with informed and strategic sourcing. By understanding the supplier landscape, rigorously evaluating material quality through documentation and in-house verification, and adhering to strict safety protocols, researchers can confidently integrate this versatile compound into their discovery workflows. This diligence ensures the integrity of experimental outcomes and paves the way for the development of next-generation pharmaceuticals and agrochemicals.

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